

Essential Safety and Operational Guide for Handling Fmoc-2-D-Pal-OH

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Compound of Interest

Compound Name: *Fmoc-2-D-Pal-OH*

Cat. No.: *B061360*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Fmoc-2-D-Pal-OH** (N α -Fmoc-3-(2-pyridyl)-D-alanine). The information is compiled to ensure the safety of laboratory personnel and to maintain compliance with standard laboratory practices.

While some safety data sheets (SDS) indicate that **Fmoc-2-D-Pal-OH** has no known OSHA hazards, other sources suggest it may cause skin and eye irritation.[1][2][3] Due to the limited availability of comprehensive toxicological data, a cautious approach is recommended, treating the compound with the care required for potentially hazardous chemicals.

Physicochemical and Hazard Data

Quantitative toxicological data for **Fmoc-2-D-Pal-OH** is largely unavailable in public records.[1] The following tables summarize the available physical properties and the status of toxicological information.

Table 1: Physical and Chemical Properties of **Fmoc-2-D-Pal-OH**

Property	Value
Chemical Formula	C ₂₃ H ₂₀ N ₂ O ₄
Molecular Weight	388.42 g/mol
Appearance	White to off-white crystalline solid
Storage Temperature	2-8°C, sealed in a dry environment

Table 2: Summary of Toxicological Data

Toxicological Endpoint	Data
Acute Toxicity	No data available
Chronic Toxicity	No data available
Skin Corrosion/Irritation	May cause skin irritation
Eye Damage/Irritation	May cause eye irritation
Respiratory Sensitization	May cause respiratory tract irritation
Carcinogenicity	No data available

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is critical for the safe handling of **Fmoc-2-D-Pal-OH**.

1. Engineering Controls and Preparation:

- **Ventilation:** Always handle the solid compound in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring, a chemical fume hood is required.
- **Work Area Designation:** Designate a specific area for handling **Fmoc-2-D-Pal-OH** to prevent cross-contamination.

2. Personal Protective Equipment (PPE):

- Minimum PPE: A lab coat, safety glasses with side shields, and nitrile gloves are mandatory for all handling procedures.
- Respiratory Protection: If working outside of a fume hood where dust may be generated, a NIOSH-approved N95 or P1 dust mask should be worn.

3. Weighing and Transfer:

- Hygroscopic Nature: Allow the container to reach room temperature before opening to prevent moisture condensation.
- Static Control: Use an anti-static weigh boat or brush to minimize the scattering of the fine powder.
- Spill Prevention: Use a powder funnel when transferring the solid to a reaction vessel or other container.

4. Storage:

- Short-Term Storage: For routine use, store **Fmoc-2-D-Pal-OH** in a tightly sealed container at 2-8°C.
- Long-Term Storage: For extended periods, store in a dark, dry location at -20°C.

Disposal Plan: Managing Fmoc-2-D-Pal-OH Waste

All waste generated from handling **Fmoc-2-D-Pal-OH** must be treated as hazardous chemical waste.

1. Waste Segregation and Collection:

- Solid Waste: Collect all contaminated solid waste, including gloves, weigh boats, and paper towels, in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Any solvent used to dissolve or rinse glassware containing **Fmoc-2-D-Pal-OH** should be collected in a separate, labeled hazardous liquid waste container. Do not pour any solutions down the drain.

2. Container Management:

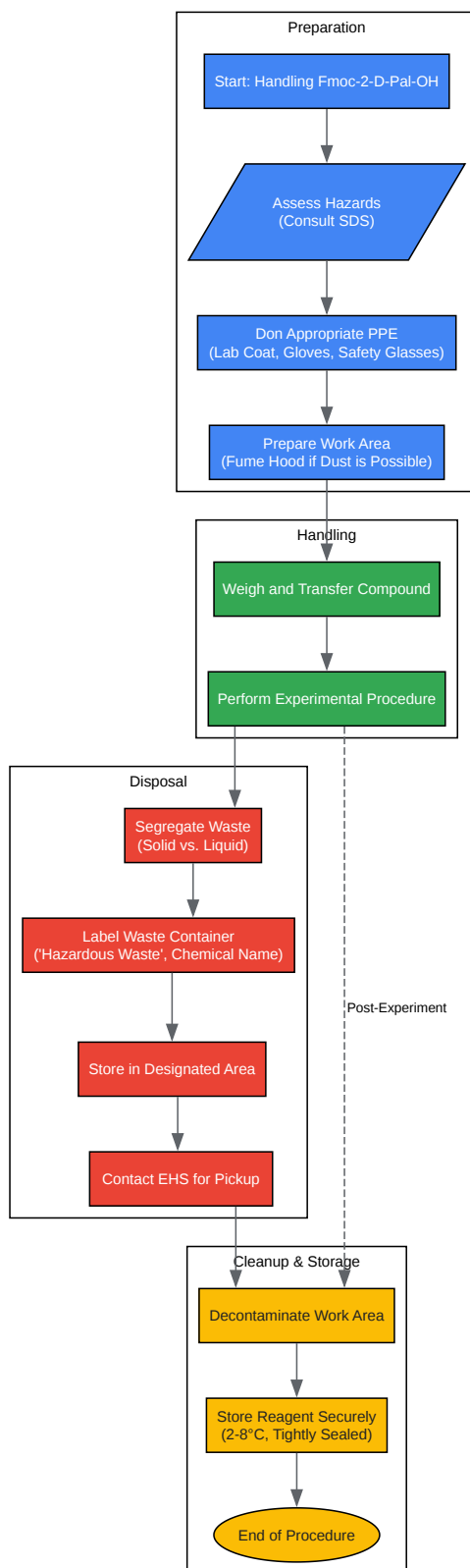
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**Fmoc-2-D-Pal-OH**".
- Closure: Keep waste containers securely closed at all times, except when adding waste.

3. Final Disposal:

- Institutional EHS: Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.
- Licensed Disposal Facility: Waste must be disposed of through a licensed hazardous waste disposal facility in accordance with local, state, and federal regulations.

Workflow and Safety Visualization

The following diagram illustrates the key decision points and safety measures for handling **Fmoc-2-D-Pal-OH**.



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Caption: Workflow for the safe handling and disposal of **Fmoc-2-D-Pal-OH**.

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